

Safety and Handling of 1,1'-Carbonyldiimidazole: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1'-Carbonyldiimidazole

Cat. No.: B1668759

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling procedures for **1,1'-Carbonyldiimidazole** (CDI), a versatile reagent in organic synthesis, particularly in peptide coupling and the formation of esters, amides, and carbonates. Due to its hazardous nature, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and the integrity of research.

Chemical and Physical Properties

1,1'-Carbonyldiimidazole is a white to light cream crystalline powder.^{[1][2]} It is highly reactive and sensitive to moisture.^{[3][4][5]}

Property	Value	Reference
Chemical Formula	C ₇ H ₆ N ₄ O	[2] [6] [7]
Molecular Weight	162.15 g/mol	[2] [6] [7]
CAS Number	530-62-1	[2] [6] [7]
Appearance	White to light cream crystalline powder	[1] [2] [5]
Melting Point	115 - 122 °C	[1] [7]
Boiling Point	>300 °C (decomposes)	[1]
Solubility	Soluble in dimethylformamide; reacts with water	[1] [4]
Vapor Pressure	0.00006 hPa at 20 °C	[1]
pH	7.7 (50 g/L aqueous solution at 20 °C)	[1] [8]

Hazard Identification and GHS Classification

CDI is classified as a hazardous substance and requires careful handling.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage	Category 1	H318: Causes serious eye damage

Signal Word: Danger[\[7\]](#)[\[8\]](#)[\[9\]](#)

Hazard Pictograms:

- GHS05: Corrosion[\[9\]](#)

- GHS07: Exclamation Mark[9]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling CDI.

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles or a face shield.[1][10]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), inspected before use. A lab coat or chemical-resistant apron is also required.[1][6][10]
Respiratory Protection	In case of insufficient ventilation or when dust is generated, a NIOSH-approved particulate respirator should be used.[6]

Safe Handling and Storage

Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.[3][6]
- Handle under an inert gas (e.g., nitrogen or argon) to prevent reaction with atmospheric moisture.[1][7]
- Avoid direct contact with the substance. Do not get it in the eyes, on the skin, or on clothing.[3][6]
- Avoid the formation of dust and aerosols.[7]
- Do not eat, drink, or smoke in the work area.[1][7]
- Wash hands thoroughly after handling.[1][7][10]

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[1][6]

- The recommended storage temperature is between 2 and 8 °C.[1][8]
- Store locked up.[1][7][10]
- Protect from moisture, as CDI readily hydrolyzes.[1][3][5]
- Keep away from incompatible materials such as strong acids, strong oxidizing agents, bases, and amines.[3][7][9]

First Aid Measures

Immediate medical attention is required for any exposure to CDI.

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [1][6]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[1][6][11]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention from an ophthalmologist.[1][3][9]
Ingestion	Do NOT induce vomiting.[1][6][10] If the victim is conscious, rinse their mouth with water. Seek immediate medical attention.[1][6][7]

Accidental Release and Disposal

Accidental Release

In the event of a spill, follow these procedures:

- Evacuate: Immediately clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Protect: Wear the appropriate personal protective equipment as outlined in Section 3.
- Contain: Prevent the spill from spreading and from entering drains.[\[1\]](#)[\[7\]](#)[\[9\]](#)
- Clean-up: Carefully sweep up the spilled solid material, avoiding dust generation.[\[6\]](#)[\[7\]](#) Place the collected material into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area thoroughly.

Disposal

Dispose of CDI and any contaminated materials as hazardous waste in accordance with all applicable local, state, and federal regulations.[\[7\]](#) Do not dispose of it down the drain.[\[3\]](#)[\[7\]](#)[\[12\]](#)

Reactivity and Stability

- Stability: CDI is stable under recommended storage conditions but is highly sensitive to moisture.[\[1\]](#)[\[3\]](#)[\[5\]](#) It decomposes upon contact with water to form imidazole and carbon dioxide.[\[1\]](#)[\[13\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, strong bases, and amines.[\[3\]](#)[\[7\]](#)[\[9\]](#)
- Hazardous Decomposition Products: When heated to decomposition, CDI may emit toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Experimental Protocols

General Handling in a Reaction

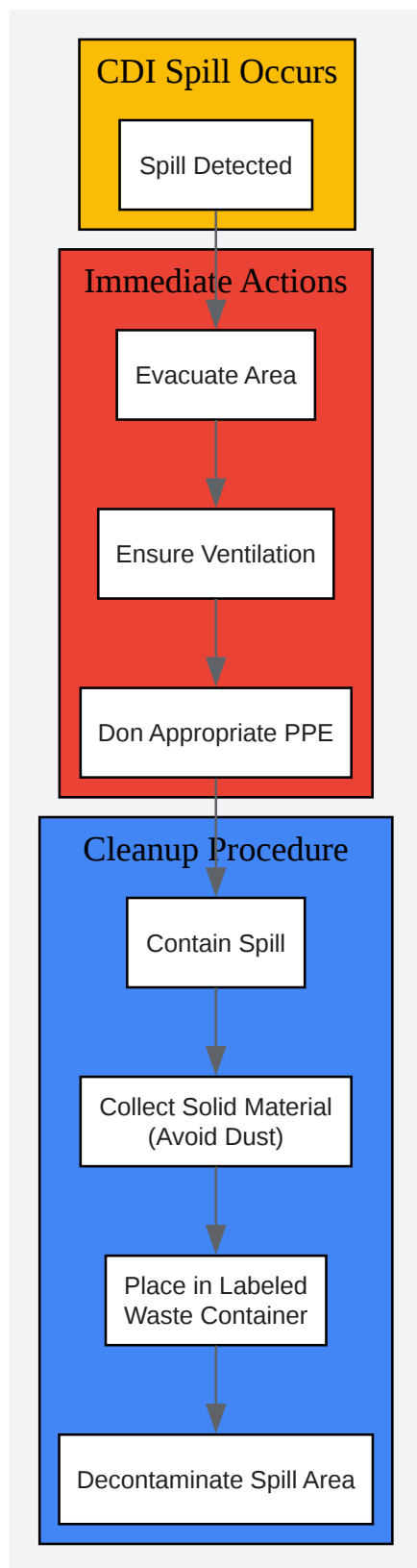
- Set up the reaction apparatus in a chemical fume hood.
- Ensure all glassware is dry.

- If the reaction is sensitive to moisture, flush the apparatus with an inert gas like nitrogen or argon.
- Weigh the required amount of CDI in a dry, closed container if possible, or quickly in the fume hood.
- Add the CDI to the reaction mixture under a positive pressure of inert gas.
- Stir the reaction mixture as required.
- Upon completion, quench any unreacted CDI before workup.

Quenching of 1,1'-Carbonyldiimidazole

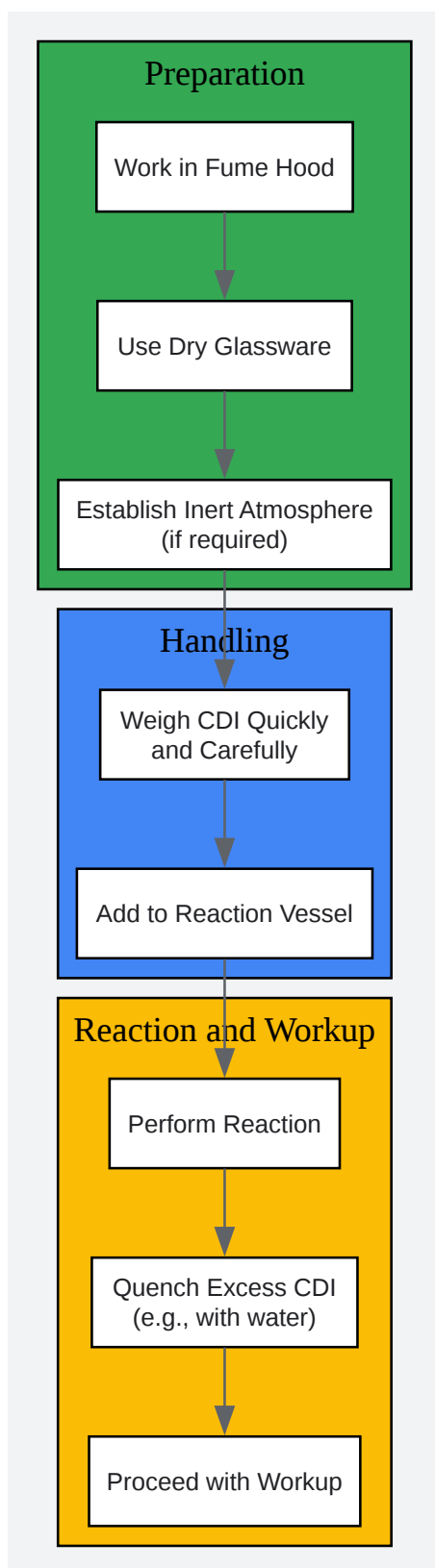
Unreacted CDI should be safely quenched before the reaction workup. This can be achieved by the slow and careful addition of water or a dilute aqueous acid solution (e.g., 1 M HCl) to the reaction mixture, while cooling in an ice bath to manage any exotherm. The hydrolysis of CDI produces imidazole and carbon dioxide gas, so ensure adequate ventilation and pressure equalization.

Visualized Workflows



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Caption: Workflow for responding to a **1,1'-Carbonyldiimidazole** spill.



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Caption: Standard protocol for handling **1,1'-Carbonyldiimidazole** in a laboratory setting.

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- To cite this document: BenchChem. [Safety and Handling of 1,1'-Carbonyldiimidazole: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668759#safety-and-handling-procedures-for-1-1-carbonyldiimidazole]

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